

Personal protective equipment for handling 6-Chloro-5-fluoronicotinaldehyde

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Compound of Interest

Compound Name: 6-Chloro-5-fluoronicotinaldehyde

Cat. No.: B113336

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Essential Safety and Handling Guide for 6-Chloro-5-fluoronicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Chloro-5-fluoronicotinaldehyde** (CAS RN: 950691-52-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Chemical Properties

6-Chloro-5-fluoronicotinaldehyde is a halogenated aromatic aldehyde. While specific toxicological data is limited, its GHS classification as Acute Toxicity Category 4 (Oral) indicates that it is harmful if swallowed. It is also classified as a skin and eye irritant. All handling procedures should be conducted with the assumption that this compound is hazardous.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₆ H ₃ ClFNO
Molecular Weight	159.54 g/mol
Appearance	Solid
GHS Hazard Classification	Acute Toxicity 4 (Oral), Skin Irritant, Eye Irritant

Toxicological Data

Metric	Value	Classification
LD50 (Oral)	300 - 2000 mg/kg (estimated)	GHS Category 4[1][2]

Personal Protective Equipment (PPE)

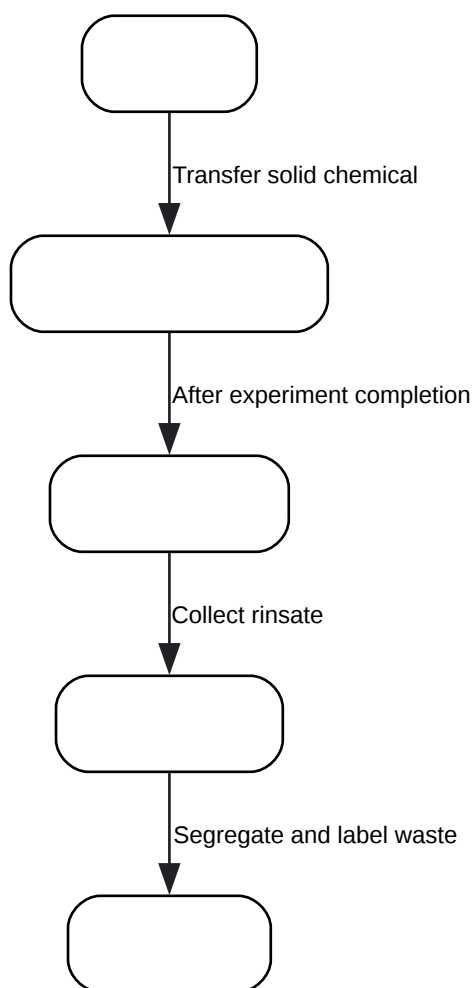
Strict adherence to PPE protocols is mandatory when handling **6-Chloro-5-fluoronicotinaldehyde**. The following table outlines the required PPE.

Body Part	Required PPE	Recommended Material/Standard
Hands	Chemical-resistant gloves	Nitrile or Neoprene[3][4][5]
Eyes	Safety goggles with side shields	ANSI Z87.1 compliant
Body	Laboratory coat	Standard polyester/cotton blend
Respiratory	Not generally required if handled in a fume hood	Use a NIOSH-approved respirator if aerosolization is possible or if working outside a fume hood.

Operational Plan: Step-by-Step Handling Procedure

All operations involving **6-Chloro-5-fluoronicotinaldehyde** must be performed in a certified chemical fume hood to minimize inhalation exposure.

Experimental Workflow



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Figure 1. Workflow for handling **6-Chloro-5-fluoronicotinaldehyde**.

Protocol:

- Preparation:
 - Ensure a certified chemical fume hood is available and functioning correctly.

- Gather all necessary equipment, including glassware, spatulas, and weighing paper, and place them inside the fume hood.
- Don all required personal protective equipment as outlined in the table above.
- Handling:
 - Perform all weighing and transferring of the solid **6-Chloro-5-fluoronicotinaldehyde** within the fume hood.
 - Avoid creating dust. If the solid is a fine powder, handle it with extra care to prevent aerosolization.
 - Keep the container of the chemical closed when not in use.
- Decontamination:
 - After the experimental procedure is complete, decontaminate all glassware and equipment that came into contact with the chemical.
 - Rinse all surfaces with a suitable solvent (e.g., acetone or ethanol) three times.
 - Collect the solvent rinsate in a designated halogenated waste container.^[6]

Disposal Plan

Proper segregation and disposal of chemical waste are crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Management Protocol:

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, sealed container for halogenated solid waste	Dispose of through your institution's hazardous waste program.
Liquid Waste (Rinsate)	Labeled, sealed container for halogenated liquid waste	Dispose of through your institution's hazardous waste program. [6]
Contaminated PPE	Labeled, sealed bag for solid chemical waste	Dispose of as hazardous waste.

Emergency Procedures

In the event of an emergency, follow these procedures and report the incident to your supervisor and institutional environmental health and safety (EHS) office.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For a large spill, evacuate the area and contact your institution's EHS office. ^{[7][8]}

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